

# Commercial Suppliers and Technical Guide for Fluopimomide in Laboratory Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fluopimomide

Cat. No.: B1447720

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## A Comprehensive Resource for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fluopimomide**, a novel fungicide, for laboratory applications. It details commercial suppliers, key technical data, experimental protocols, and the current understanding of its mechanism of action. This document is intended to serve as a valuable resource for researchers in agrochemistry, fungal biology, and drug development.

## Commercial Availability

**Fluopimomide** is available for laboratory research from several specialized chemical suppliers. Researchers should note that these products are strictly for research and development purposes and not for human or veterinary use.<sup>[1][2][3]</sup> The table below summarizes the offerings from key suppliers.

Supplier	Available Quantities	Purity	CAS Number	Contact Information
Clinivex	10mg, 50mg, 100mg	Not specified	1309859-39-9	+1 (877)-861-1996, --INVALID-LINK--
MedKoo Biosciences	Custom synthesis (minimum 1g)	>98%	1309859-39-9	Not specified
Biosynth	500mg	Not specified	1309859-39-9	Not specified
BenchChem	Not specified	Not specified	1309859-39-9	Not specified

## Technical Data

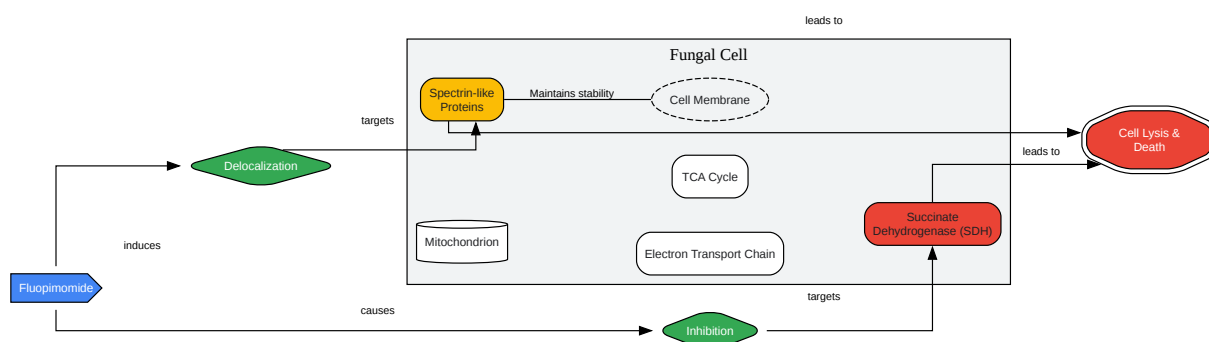
**Fluopimomide**, a benzamide fungicide, possesses a unique chemical structure that confers its biological activity.<sup>[4]</sup> It is a derivative of fluopicolide and is noted for its broad-spectrum activity against various plant pathogens.<sup>[5]</sup>

Property	Value	Source
IUPAC Name	N-[[3-chloro-5-(trifluoromethyl)-2-pyridinyl]methyl]-2,3,5,6-tetrafluoro-4-methoxybenzamide	PubChem
Molecular Formula	C <sub>15</sub> H <sub>8</sub> ClF <sub>7</sub> N <sub>2</sub> O <sub>2</sub>	PubChem
Molecular Weight	416.68 g/mol	PubChem, MedKoo Biosciences
CAS Number	1309859-39-9	PubChem, MedKoo Biosciences
Appearance	To be determined (solid)	MedKoo Biosciences
Storage Conditions	Short term (days to weeks): 0 - 4 °C, dark. Long term (months to years): -20 °C, dark.	MedKoo Biosciences
Shipping Conditions	Ambient temperature as a non-hazardous chemical.	MedKoo Biosciences

## Mechanism of Action

**Fluopimomide**'s primary mode of action is believed to involve the disruption of fungal cell integrity through the delocalization of spectrin-like proteins. These proteins are crucial for maintaining the stability of the cell membrane in oomycetes. By causing the redistribution of these proteins from the cell membrane into the cytoplasm, **Fluopimomide** leads to membrane instability and ultimately cell lysis.

Additionally, some research suggests that **Fluopimomide** may also act as a succinate dehydrogenase inhibitor (SDHI). SDH is a key enzyme in the mitochondrial electron transport chain (Complex II) and the tricarboxylic acid (TCA) cycle. Inhibition of SDH disrupts cellular respiration and energy production, leading to fungal cell death.



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*Proposed dual mechanism of action for **Fluopimomide**.*

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **Fluopimomide**, based on published research.

### In Vitro Inhibition of Fungal Mycelial Growth

This protocol is adapted from studies investigating the efficacy of fungicides against fungal pathogens like *Botrytis cinerea*.

Objective: To determine the half-maximal effective concentration (EC<sub>50</sub>) of **Fluopimomide** required to inhibit the mycelial growth of a target fungus.

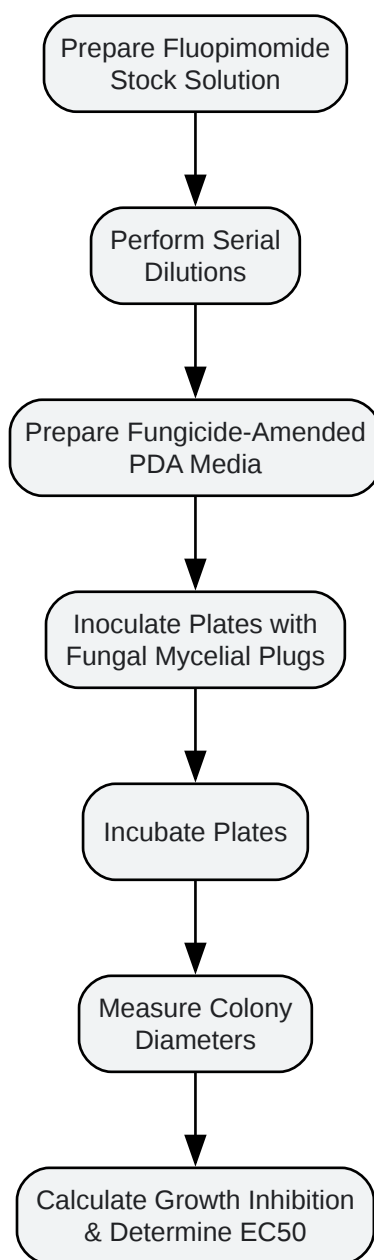
Materials:

- **Fluopimomide** (analytical grade)

- Target fungal culture (e.g., *Botrytis cinerea*)
- Potato Dextrose Agar (PDA)
- Sterile petri dishes (90 mm)
- Sterile distilled water
- Dimethyl sulfoxide (DMSO) or other suitable solvent
- Micropipettes and sterile tips
- Incubator

#### Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **Fluopimomide** (e.g., 10 mg/mL) in a suitable solvent like DMSO.
- **Serial Dilutions:** Perform serial dilutions of the stock solution to obtain a range of working concentrations (e.g., 0.01, 0.1, 1, 10, 100 µg/mL).
- **Amended Media Preparation:** Add the appropriate volume of each **Fluopimomide** dilution to molten PDA to achieve the desired final concentrations. Ensure the solvent concentration is consistent across all plates, including a solvent-only control.
- **Inoculation:** Place a mycelial plug (e.g., 5 mm diameter) from the edge of an actively growing fungal culture onto the center of each PDA plate.
- **Incubation:** Incubate the plates at the optimal growth temperature for the target fungus (e.g., 20-25°C) in the dark.
- **Data Collection:** Measure the diameter of the fungal colony in two perpendicular directions at regular intervals until the colony in the control plate reaches the edge of the dish.
- **Analysis:** Calculate the percentage of mycelial growth inhibition for each concentration relative to the control. Determine the EC<sub>50</sub> value by probit analysis or by plotting the inhibition percentage against the log of the concentration.



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